

The Application of Azo Rubine in Textile Dyeing Research: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Azo Rubine

Cat. No.: B12517646

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Azo Rubine, also known as Carmoisine, Acid Red 14, or C.I. 14720, is a monoazo dye belonging to the acid dye class.^[1] Due to its vibrant bluish-red hue, good water solubility, and cost-effectiveness, it finds extensive application in the dyeing of various natural and synthetic fibers, particularly protein fibers like wool and silk, and synthetic polyamides like nylon.^{[1][2][3]} Its molecular structure features the characteristic azo bond (-N=N-) which acts as the chromophore. The presence of sulfonic acid groups imparts water solubility and enables the dye to form ionic bonds with the amino groups present in protein and polyamide fibers under acidic conditions.^{[4][5]} This document provides detailed application notes and experimental protocols for the use of **Azo Rubine** in textile dyeing research, focusing on wool, silk, and nylon fibers.

Data Presentation

Table 1: General Properties of Azo Rubine (Acid Red 14)

Property	Value	Reference
C.I. Name	Acid Red 14	[3]
C.I. Number	14720	[2][6]
CAS Number	3567-69-9	[1][3]
Chemical Class	Monoazo	[6]
Molecular Formula	$C_{20}H_{12}N_2Na_2O_7S_2$	[1]
Molecular Weight	502.43 g/mol	[1]
Appearance	Red to dark red powder	[1]
Solubility	Soluble in water	[1][7]

Table 2: Typical Colorfastness Properties of Azo Rubine (Acid Red 14) on Textiles

Fastness Property	Test Standard	Rating (Wool/Silk)	Rating (Nylon)
Lightfastness	ISO 105-B02	3 - 4.5	3 - 4
Wash Fastness (Color Change)	ISO 105-C06	3 - 4	2 - 3
Wash Fastness (Staining)	ISO 105-C06	3 - 4	2 - 3
Rubbing Fastness (Dry)	ISO 105-X12	4	4
Rubbing Fastness (Wet)	ISO 105-X12	3	3
Perspiration Fastness	ISO 105-E04	4 - 4.5	3 - 4

Note: Fastness ratings are on a scale of 1 to 5 for washing, rubbing, and perspiration (5 being the best), and 1 to 8 for lightfastness (8 being the best). The data is compiled from typical manufacturer specifications and may vary depending on the substrate, dye concentration, and dyeing process.[6][8]

Table 3: Recommended Dyeing Parameters for Azo Rubine on Various Fibers

Parameter	Wool	Silk	Nylon
Dye Concentration (% owf)	1.0 - 3.0%	0.5 - 2.0%	1.0 - 2.0%
Liquor Ratio	1:30 - 1:50	1:30 - 1:50	1:20 - 1:40
Dyeing pH	4.0 - 5.5	4.5 - 6.0	4.5 - 5.5
pH Adjusting Agent	Acetic Acid or Formic Acid	Acetic Acid	Acetic Acid
Auxiliaries	10-20% Glauber's salt (Na ₂ SO ₄), 1% Leveling agent	5-10% Glauber's salt (Na ₂ SO ₄), 1% Leveling agent	1 g/L Leveling agent
Initial Temperature	40°C	30°C	40°C
Rate of Temperature Rise	1.5°C / minute	1.0°C / minute	2.0°C / minute
Final Dyeing Temperature	95 - 100°C (Boil)	85 - 90°C	90 - 100°C
Dyeing Time at Final Temp.	45 - 60 minutes	45 - 60 minutes	30 - 45 minutes

Experimental Protocols

Protocol 1: Dyeing of Wool with Azo Rubine

1. Materials:

- Scoured wool fabric
- **Azo Rubine** (Acid Red 14)
- Glauber's salt (Sodium Sulfate, Na₂SO₄)
- Acetic acid (CH₃COOH)
- Leveling agent (e.g., a weakly cationic surfactant)

- Distilled water
- Laboratory dyeing machine (e.g., shaking water bath or beaker dyer)

2. Procedure:

- Pre-treatment: Ensure the wool fabric is properly scoured to remove any impurities. Wet the fabric thoroughly in distilled water.
- Dye Bath Preparation:
 - Set the liquor ratio to 1:40 (e.g., for 5 g of wool, use 200 mL of water).
 - Prepare the dye bath with the required amount of distilled water.
 - Add 10% (on weight of fabric, owf) of Glauber's salt and 1% (owf) of a suitable leveling agent. Stir until dissolved.
 - Adjust the pH of the dye bath to 4.5 - 5.0 using a dilute solution of acetic acid.
 - Separately dissolve the required amount of **Azo Rubine** (e.g., 2% owf) in a small amount of hot water and add it to the dye bath.
- Dyeing Process:
 - Introduce the pre-wetted wool fabric into the dye bath at an initial temperature of 40°C.
 - Run the machine for 10 minutes to ensure even wetting and dye distribution.
 - Raise the temperature to the boil (98-100°C) at a rate of 1.5°C per minute.
 - Continue dyeing at the boil for 45-60 minutes.
- After-treatment:
 - Cool the dye bath down to 70°C before draining.
 - Rinse the dyed fabric thoroughly with warm water, followed by cold water, until the rinsing water is clear.

- Squeeze the fabric to remove excess water and air dry at room temperature.

Protocol 2: Dyeing of Silk with Azo Rubine

1. Materials:

- Degummed silk fabric
- **Azo Rubine** (Acid Red 14)
- Glauber's salt (Sodium Sulfate, Na_2SO_4)
- Acetic acid (CH_3COOH)
- Leveling agent
- Distilled water
- Laboratory dyeing machine

2. Procedure:

- Pre-treatment: Use degummed silk fabric. Thoroughly wet the fabric before dyeing.
- Dye Bath Preparation:
 - Set the liquor ratio to 1:40.
 - Prepare the dye bath with distilled water and add 5% (owf) of Glauber's salt and 1% (owf) leveling agent.
 - Adjust the pH to 5.0 - 5.5 with acetic acid.
 - Add the pre-dissolved **Azo Rubine** dye (e.g., 1% owf) to the bath.
- Dyeing Process:
 - Enter the wetted silk fabric into the dye bath at 30°C.

- Gradually increase the temperature to 85-90°C at a rate of 1.0°C per minute.
- Maintain this temperature for 45-60 minutes, ensuring gentle agitation to prevent fabric damage.
- After-treatment:
 - Allow the dye bath to cool gradually to about 50°C.
 - Rinse the fabric in lukewarm water and then in cold water until the water runs clear.
 - Gently squeeze out excess water and air dry away from direct sunlight.

Protocol 3: Dyeing of Nylon with Azo Rubine

1. Materials:

- Scoured nylon fabric
- **Azo Rubine** (Acid Red 14)
- Acetic acid (CH_3COOH)
- Leveling agent (e.g., non-ionic or weakly anionic)
- Distilled water
- Laboratory dyeing machine

2. Procedure:

- Pre-treatment: Scour the nylon fabric with a non-ionic detergent solution to remove any oils and finishes. Rinse thoroughly.
- Dye Bath Preparation:
 - Set the liquor ratio to 1:30.

- Prepare the dye bath with the required amount of water and 1 g/L of a suitable leveling agent.
- Add the pre-dissolved **Azo Rubine** dye (e.g., 2% owf).
- Adjust the pH of the bath to 4.5-5.5 using acetic acid.[9]
- Dyeing Process:
 - Introduce the pre-wetted nylon fabric into the dye bath at 40°C.
 - Raise the temperature to 90-100°C at a rate of 2°C per minute.
 - Hold the temperature for 30-45 minutes.[9]
- After-treatment:
 - Cool the dye bath to 70°C.
 - Rinse the dyed fabric with warm and then cold water.
 - An optional after-treatment with a synthetic tanning agent can be performed to improve wet fastness.
 - Squeeze and air dry.

Protocol 4: Evaluation of Colorfastness

1. Lightfastness (ISO 105-B02):

- Place specimens of the dyed fabric in a xenon arc lamp apparatus.[10][11]
- Simultaneously expose a set of blue wool references (scale 1-8).[10]
- Expose the samples to artificial light under controlled conditions, representative of natural daylight (D65).[10][11]
- Assess the change in color of the test specimen by comparing the fading with that of the blue wool references using a Grey Scale for assessing change in colour.[10]

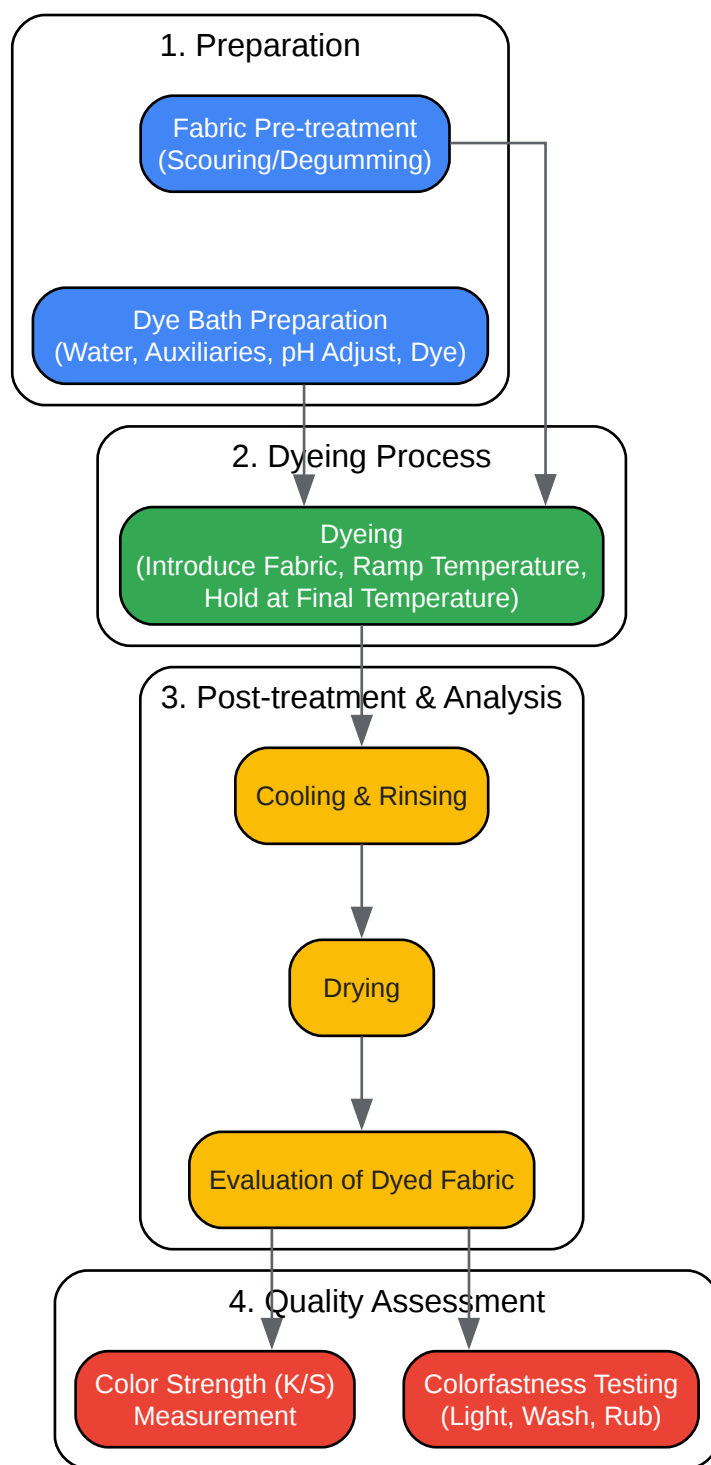
2. Wash Fastness (ISO 105-C06):

- Prepare a composite specimen by sewing the dyed fabric (100 mm x 40 mm) with a standard multi-fiber adjacent fabric.[\[12\]](#)
- Place the specimen in a stainless-steel container with a specified soap solution (e.g., 4 g/L ECE phosphate detergent and 1 g/L sodium perborate) and stainless-steel balls.[\[12\]](#)
- Agitate the container in a laurometer at a specified temperature (e.g., 40°C, 50°C, or 60°C) for a defined time (e.g., 30 or 45 minutes).[\[12\]](#)[\[13\]](#)
- After the test, rinse and dry the composite specimen.
- Assess the change in color of the dyed specimen and the degree of staining on the adjacent multi-fiber fabric using the appropriate Grey Scales.[\[12\]](#)

3. Rubbing Fastness (ISO 105-X12):

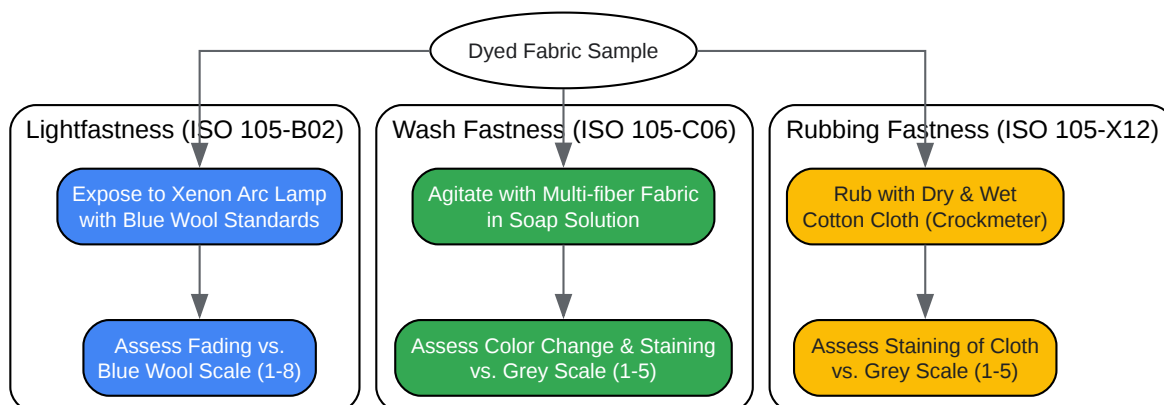
- Fix the dyed fabric specimen onto the base of a crockmeter.[\[14\]](#)[\[15\]](#)
- Dry Rubbing: Cover the rubbing finger with a piece of standard white cotton cloth and perform 10 cycles of rubbing with a downward force of 9N.[\[14\]](#)[\[16\]](#)
- Wet Rubbing: Wet a fresh piece of standard white cotton cloth to a specific moisture pickup (typically 95-100%), then repeat the rubbing process.[\[16\]](#)[\[17\]](#)
- Assess the degree of color transfer to the white cotton cloths using the Grey Scale for assessing staining.[\[15\]](#)[\[18\]](#)

Mandatory Visualization



[Click to download full resolution via product page](#)

Caption: Workflow for **Azo Rubine** application in textile dyeing.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. textilelearner.net [textilelearner.net]
- 2. [PDF] SYNTHESIS AND APPLICATION OF AZO-NAPHTHOL DYES ON WOOL , SILK AND NYLON FABRICS | Semantic Scholar [semanticscholar.org]
- 3. thepharmajournal.com [thepharmajournal.com]
- 4. iosrjournals.org [iosrjournals.org]
- 5. jamesheal.com [jamesheal.com]
- 6. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. textilestudycenter.com [textilestudycenter.com]
- 10. researchgate.net [researchgate.net]
- 11. theaspd.com [theaspd.com]

- 12. Characterization and optimization of azo dyes degrading microbes isolated from textile effluent - PMC [pmc.ncbi.nlm.nih.gov]
- 13. woolwise.com [woolwise.com]
- 14. Guidance on ISO 105 X12 Color Fastness Test to Rubbing [darongtester.com]
- 15. davislab.pl [davislab.pl]
- 16. crimsonpublishers.com [crimsonpublishers.com]
- 17. testertextile.com [testertextile.com]
- 18. ISO 105-X12 Standard: Guidelines for Colour Fastness to Rubbing-gester-instruments.com [gester-instruments.com]
- To cite this document: BenchChem. [The Application of Azo Rubine in Textile Dyeing Research: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12517646#azo-rubine-applications-in-textile-dyeing-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com